

Application Notes and Protocols: Intraperitoneal Injection of RO27-3225

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Compound of Interest

Compound Name: RO27-3225

Cat. No.: B15620705

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Introduction

RO27-3225 is a potent and selective agonist for the melanocortin 4 receptor (MC4R).[1][2] It has demonstrated neuroprotective and anti-inflammatory effects in various preclinical models.[1][3] Activation of MC4R by **RO27-3225** has been shown to attenuate neuroinflammation and neuronal pyroptosis, making it a compound of interest for research in neurological diseases such as intracerebral hemorrhage (ICH).[3][4] These application notes provide a detailed protocol for the intraperitoneal (IP) injection of **RO27-3225** in a research setting, along with relevant quantitative data and a description of its signaling pathway.

Quantitative Data Summary

The following table summarizes the doses of **RO27-3225** used in a mouse model of intracerebral hemorrhage and the observed effects. The optimal dose for improving neurological function was found to be 180 µg/kg.[3]

Dosage (µg/kg)	Vehicle	Animal Model	Key Outcomes	Reference
60, 180, 540	Saline	Male CD1 Mice (ICH model)	180 µg/kg significantly improved neurological outcomes in forelimb placement, corner turn, and modified Garcia tests.	[3]
180	Saline	Male Wistar Rats (Arthritis model)	Injected twice a day for 8 days; decreased arthritis scores and hind paw volume.	[5]

Experimental Protocols

Preparation of RO27-3225 for Intraperitoneal Injection

Materials:

- **RO27-3225** TFA (MedChemExpress or other supplier)
- Sterile saline solution (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Reconstitution: **RO27-3225** is typically supplied as a solid. Reconstitute the compound in sterile saline to create a stock solution. For example, to prepare a 1 mg/mL stock solution, dissolve 1 mg of **RO27-3225** in 1 mL of sterile saline.
- Solubilization: Vortex the solution thoroughly to ensure complete dissolution. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[1]
- Dilution to Working Concentration: Based on the desired dosage and the weight of the animal, dilute the stock solution with sterile saline to the final injection volume. The recommended maximum injection volume for a mouse is < 10 ml/kg.[6] For a 25g mouse receiving a 180 µg/kg dose, the total dose would be 4.5 µg. This can be delivered in a volume of 100-200 µL.
- Storage: Store the stock solution and any unused diluted solution at the manufacturer's recommended temperature, typically at -20°C or -80°C for long-term storage.

Intraperitoneal Injection Procedure in Mice

Materials:

- Prepared **RO27-3225** solution
- Appropriately sized syringes (e.g., 1 mL)
- Appropriately sized needles (e.g., 25-27 gauge for mice)[6]
- Animal scale
- 70% ethanol for disinfection

Procedure:

- Animal Handling and Restraint:
 - Weigh the mouse to accurately calculate the injection volume.
 - Gently restrain the mouse. The preferred method is the two-person technique where one person restrains the animal and the other performs the injection.[6] The mouse should be

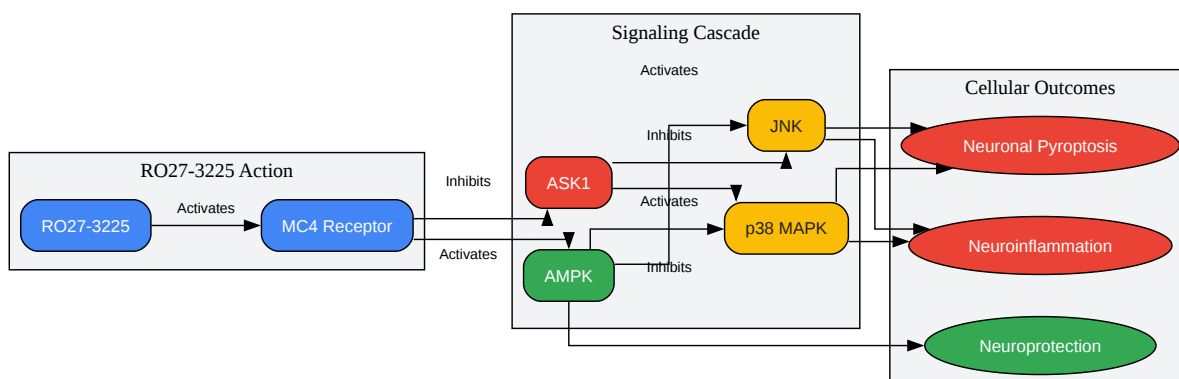
held in a supine position with its head tilted slightly lower than its body.[7]

- Injection Site Identification:
 - The injection site is typically in the lower right quadrant of the abdomen.[6] This location helps to avoid puncturing the urinary bladder, cecum, or other vital organs.[6]
- Injection:
 - Wipe the injection site with 70% ethanol.
 - Insert the needle at approximately a 10-30 degree angle into the peritoneal cavity.
 - Before injecting, gently pull back on the plunger to ensure no fluid (blood or urine) is aspirated. If fluid is drawn, reposition the needle.
 - Administer the solution slowly and steadily.
 - Withdraw the needle and return the mouse to its cage.
- Post-Injection Monitoring:
 - Monitor the animal for any signs of distress, discomfort, or adverse reactions following the injection.

Signaling Pathway and Experimental Workflow

RO27-3225 Signaling Pathway

RO27-3225 exerts its effects by activating the MC4 receptor. In the context of neuroinflammation and neuronal injury, this activation triggers downstream signaling cascades that inhibit inflammatory and apoptotic pathways. Two key pathways identified are the ASK1/JNK/p38 MAPK pathway and the AMPK/JNK/p38 MAPK pathway.[3][4]

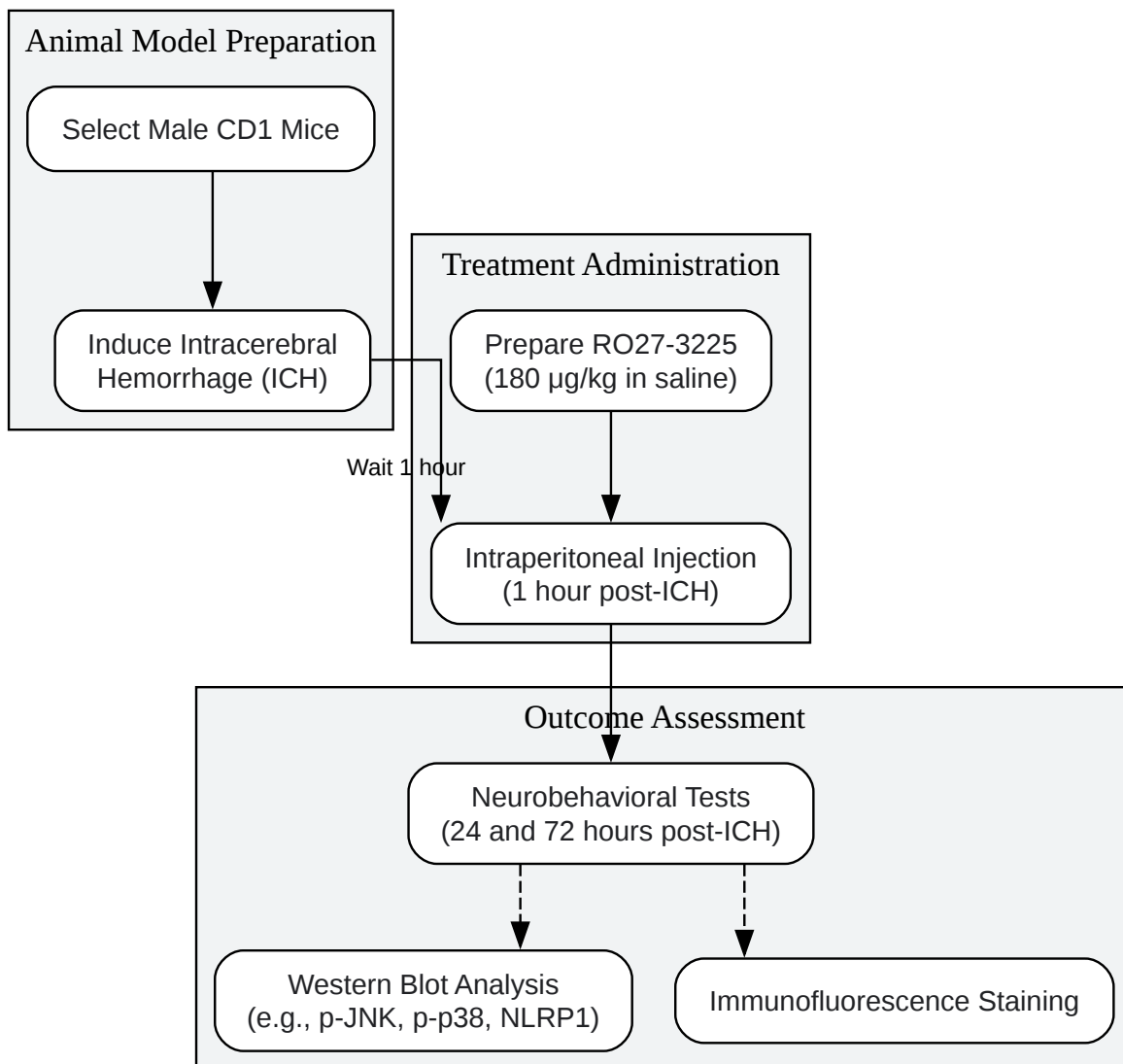


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Caption: Signaling pathway of **RO27-3225** via MC4R activation.

Experimental Workflow for In Vivo Studies

The following diagram illustrates a typical experimental workflow for evaluating the efficacy of **RO27-3225** in a mouse model of intracerebral hemorrhage.



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